

"Jak1/tyk2-IN-1" stability in long-term storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Jak1/tyk2-IN-1

Cat. No.: B15142297

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Technical Support Center: Jak1/tyk2-IN-1

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions regarding the long-term storage and stability of the dual JAK1 and TYK2 inhibitor, **Jak1/tyk2-IN-1**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Jak1/tyk2-IN-1**?

For optimal stability, **Jak1/tyk2-IN-1** should be stored under the following conditions as recommended by suppliers.^[1]

Formulation	Storage Temperature	Duration
Solid (Powder)	-20°C	Up to 3 years
Solid (Powder)	4°C	Up to 2 years
In Solvent (e.g., DMSO)	-80°C	Up to 6 months
In Solvent (e.g., DMSO)	-20°C	Up to 1 month

Q2: The compound was shipped at room temperature. Is it still viable?

Yes. **Jak1/tyk2-IN-1** is considered stable for short periods at room temperature.^[1] Shipping conditions of less than two weeks at ambient temperature should not negatively impact the

quality of the compound.[1] Upon receipt, it is crucial to transfer the product to the recommended storage conditions.

Q3: How should I prepare a stock solution of **Jak1/tyk2-IN-1**?

It is recommended to prepare a concentrated stock solution in an appropriate solvent, such as DMSO. Once prepared, the stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can accelerate degradation.[1] Store these aliquots at -80°C or -20°C.[1]

Q4: Are there any known incompatibilities for **Jak1/tyk2-IN-1**?

Strong acids/alkalis and strong oxidizing/reducing agents should be avoided as they are incompatible with the compound.[2]

Troubleshooting Guide

Issue: I am observing decreased or inconsistent activity of **Jak1/tyk2-IN-1** in my assays.

This could be due to several factors related to compound stability. Follow this troubleshooting workflow:



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Troubleshooting workflow for decreased compound activity.

Experimental Protocols

Protocol: Long-Term Stability Assessment of **Jak1/tyk2-IN-1**

This protocol outlines a general procedure for researchers to assess the long-term stability of **Jak1/tyk2-IN-1** under their specific laboratory conditions.

1. Objective: To determine the stability of **Jak1/tyk2-IN-1** over an extended period under defined storage conditions.

2. Materials:

- **Jak1/tyk2-IN-1** (solid powder)
- Anhydrous DMSO
- Sterile, amber microcentrifuge tubes or vials
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Mass Spectrometer (MS)
- Temperature and humidity-controlled storage chambers

3. Procedure:

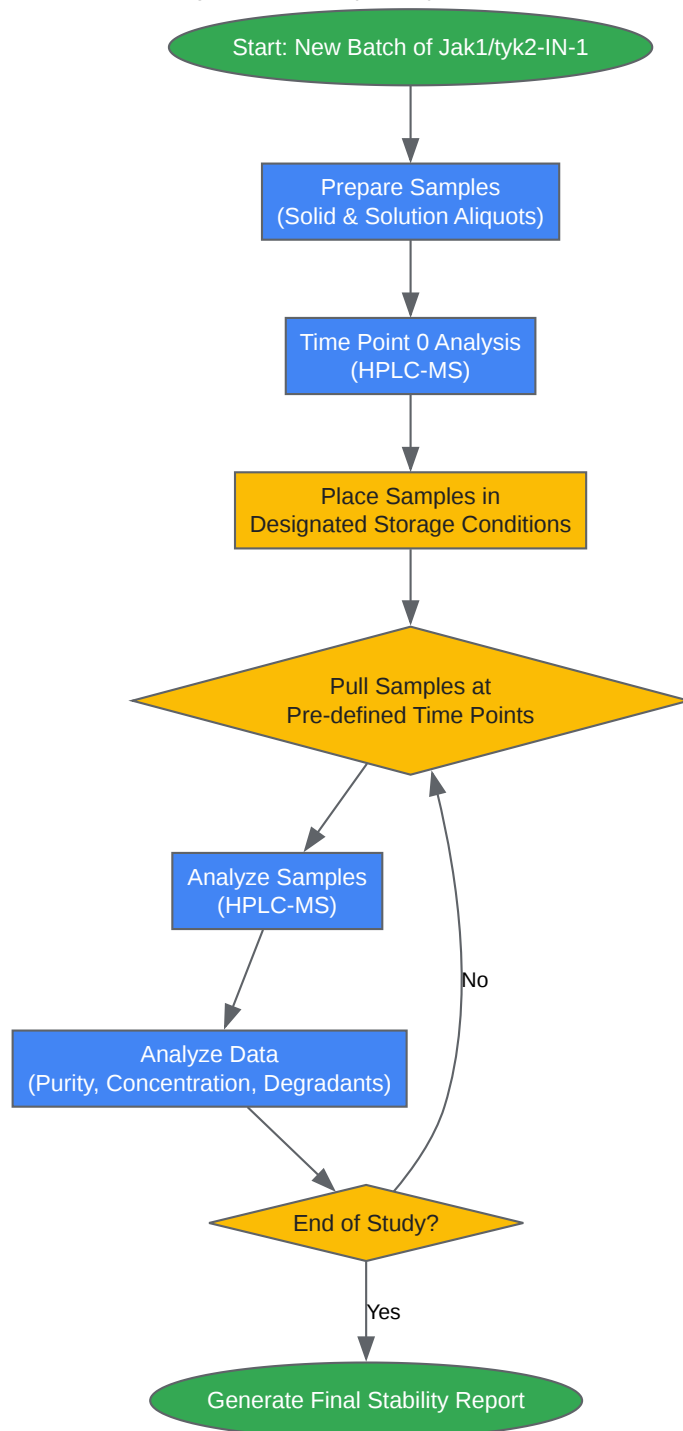
- Sample Preparation:
 - Prepare a stock solution of **Jak1/tyk2-IN-1** in anhydrous DMSO at a known concentration (e.g., 10 mM).
 - Aliquot the stock solution into multiple amber tubes, each containing a sufficient volume for a single time point analysis.
 - Prepare a separate set of samples of the solid compound in amber vials.
- Storage Conditions:

- Store the aliquoted solutions and solid samples under a range of conditions as outlined in regulatory guidelines for stability testing.[3] This includes long-term and accelerated conditions.[3][4]
- Long-Term Storage: 25°C / 60% Relative Humidity (RH)
- Accelerated Storage: 40°C / 75% Relative Humidity (RH)
- Recommended Research Lab Storage: -20°C and -80°C
- Time Points:
 - For long-term studies, the frequency of testing should be sufficient to establish a stability profile.[5]
 - Recommended time points for analysis: 0, 3, 6, 9, 12, 18, and 24 months.
 - For accelerated studies, a minimum of three time points is recommended (e.g., 0, 3, and 6 months).
- Analytical Method:
 - At each time point, analyze the samples using a validated, stability-indicating HPLC method.
 - The method should be able to separate the parent compound from any potential degradation products.
 - Couple the HPLC to a mass spectrometer to identify the parent compound and characterize any degradants.
 - Parameters to Assess:
 - Purity: Determine the peak area percentage of **Jak1/tyk2-IN-1**.
 - Concentration: Quantify the amount of **Jak1/tyk2-IN-1** remaining.
 - Degradation Products: Identify and quantify any new peaks that appear over time.

4. Data Analysis:

- Plot the purity and concentration of **Jak1/tyk2-IN-1** as a function of time for each storage condition.
- Determine the shelf-life of the compound under each condition, defined as the time at which the concentration or purity drops below a predetermined threshold (e.g., 90% of the initial value).

Long-Term Stability Study Workflow



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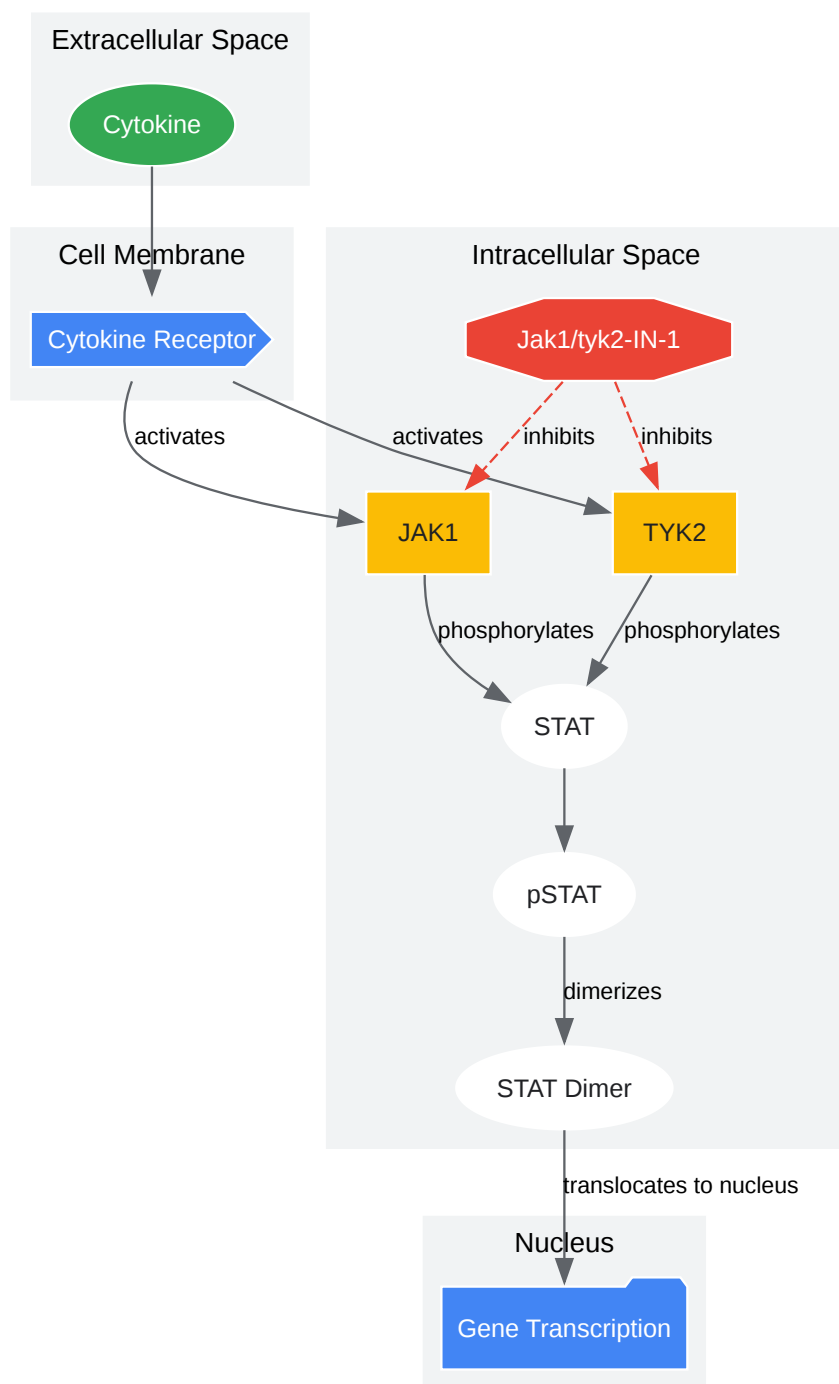
Experimental workflow for a long-term stability study.

Signaling Pathway

Jak1/tyk2-IN-1 is a dual inhibitor of Janus Kinase 1 (JAK1) and Tyrosine Kinase 2 (TYK2).

These enzymes are critical components of the JAK/STAT signaling pathway, which transduces signals from various cytokines and growth factors to the nucleus, leading to the transcription of genes involved in inflammation and immune responses.

Simplified JAK/STAT Signaling Pathway

[Click to download full resolution via product page](#)JAK/STAT pathway with points of inhibition by **Jak1/tyk2-IN-1**.

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- To cite this document: BenchChem. ["Jak1/tyk2-IN-1" stability in long-term storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15142297#jak1-tyk2-in-1-stability-in-long-term-storage]

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